

Application Note: Flow Cytometry Analysis of Cell Activation by DK-PGD2

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Compound of Interest

Compound Name: 13,14-Dihydro-15-keto
prostaglandin D2

Cat. No.: B15569402

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Introduction

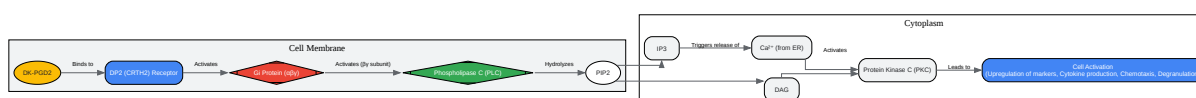
13,14-dihydro-15-keto-prostaglandin D2 (DK-PGD2) is a stable metabolite of prostaglandin D2 (PGD2), a key lipid mediator in inflammatory and allergic responses. DK-PGD2 acts as a selective agonist for the Chemoattractant Receptor-homologous molecule expressed on Th2 cells (CRTH2), also known as DP2. The interaction between DK-PGD2 and the DP2 receptor on various immune cells, including T helper 2 (Th2) cells, eosinophils, and type 2 innate lymphoid cells (ILC2s), triggers a cascade of intracellular events leading to cell activation. This activation is characterized by chemotaxis, degranulation, and the production of pro-inflammatory cytokines.

Flow cytometry is a powerful technique for the single-cell analysis of these activation events. By using fluorescently labeled antibodies against specific cell surface and intracellular markers, researchers can identify and quantify activated cell populations in a heterogeneous sample. This application note provides detailed protocols for the analysis of cell activation induced by

DK-PGD2 using flow cytometry, along with data presentation and visualization of the relevant signaling pathway and experimental workflow.

Signaling Pathway of DK-PGD2 via the DP2 Receptor

DK-PGD2 binding to the G protein-coupled receptor DP2 initiates a signaling cascade that results in various cellular responses. The DP2 receptor is coupled to an inhibitory G protein (G_i). Upon ligand binding, the G_i protein is activated, leading to the dissociation of its α and $\beta\gamma$ subunits. The $\beta\gamma$ subunit activates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, triggering the release of stored calcium (Ca^{2+}) into the cytoplasm. The increased intracellular calcium concentration, along with DAG, activates protein kinase C (PKC) and other downstream effectors. This cascade ultimately leads to the upregulation of activation markers, cytokine gene expression, and other functional responses like chemotaxis and degranulation.



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Figure 1: DK-PGD2 Signaling Pathway via the DP2 Receptor.

Experimental Protocols

Protocol 1: In Vitro Stimulation of Peripheral Blood Mononuclear Cells (PBMCs) with DK-PGD2

This protocol describes the stimulation of human PBMCs with DK-PGD2 to induce the activation of Th2 cells.

Materials:

- Human Peripheral Blood Mononuclear Cells (PBMCs)
- RPMI 1640 medium with 10% Fetal Bovine Serum (FBS)
- DK-PGD2 (Cayman Chemical or equivalent)
- Phorbol 12-myristate 13-acetate (PMA) and Ionomycin (for positive control)
- Brefeldin A (protein transport inhibitor)
- Phosphate Buffered Saline (PBS)
- FACS tubes (5 mL polystyrene round-bottom tubes)

Procedure:

- Cell Preparation: Isolate PBMCs from fresh human blood using Ficoll-Paque density gradient centrifugation. Wash the cells twice with PBS and resuspend in RPMI 1640 with 10% FBS to a final concentration of 1×10^6 cells/mL.
- Cell Stimulation:
 - Add 1 mL of the cell suspension to each FACS tube.
 - Unstimulated Control: Add vehicle control (e.g., DMSO or ethanol, depending on the DK-PGD2 solvent).
 - DK-PGD2 Stimulation: Add DK-PGD2 to final concentrations ranging from 1 nM to 1 μ M. A typical starting concentration is 100 nM.
 - Positive Control: Add PMA (50 ng/mL) and Ionomycin (500 ng/mL).
- Incubation: Incubate the cells at 37°C in a 5% CO₂ incubator for 4-6 hours.

- **Protein Transport Inhibition:** For intracellular cytokine staining, add Brefeldin A (10 µg/mL) for the final 4 hours of incubation.
- **Harvesting:** After incubation, centrifuge the tubes at 300 x g for 5 minutes. Discard the supernatant.
- **Washing:** Wash the cells once with 2 mL of cold PBS. Centrifuge at 300 x g for 5 minutes and discard the supernatant.
- **Proceed to Staining for Flow Cytometry (Protocol 3).**

Protocol 2: In Vitro Stimulation of Eosinophils with DK-PGD2

This protocol is for the stimulation of isolated human eosinophils with DK-PGD2.

Materials:

- Isolated human eosinophils (e.g., via negative selection)
- Assay buffer (e.g., HBSS with 0.1% BSA)
- DK-PGD2
- FACS tubes

Procedure:

- **Cell Preparation:** Resuspend purified eosinophils in assay buffer to a concentration of 1×10^6 cells/mL.
- **Cell Stimulation:**
 - Aliquot 100 µL of the cell suspension into FACS tubes.
 - Add DK-PGD2 at various concentrations (e.g., 0.1 nM to 100 nM).

- Incubation: Incubate the cells at 37°C for 15-30 minutes for analysis of rapid activation events like shape change or upregulation of adhesion molecules. For cytokine analysis, a longer incubation of 4-24 hours may be necessary.
- Stopping the Reaction: For short incubations, stop the reaction by adding 2 mL of ice-cold PBS.
- Harvesting and Washing: Centrifuge the cells at 300 x g for 5 minutes at 4°C. Discard the supernatant and wash once with cold PBS.
- Proceed to Staining for Flow Cytometry (Protocol 3).

Protocol 3: Staining for Cell Surface and Intracellular Markers for Flow Cytometry

This protocol provides a general procedure for staining both cell surface and intracellular markers.

Materials:

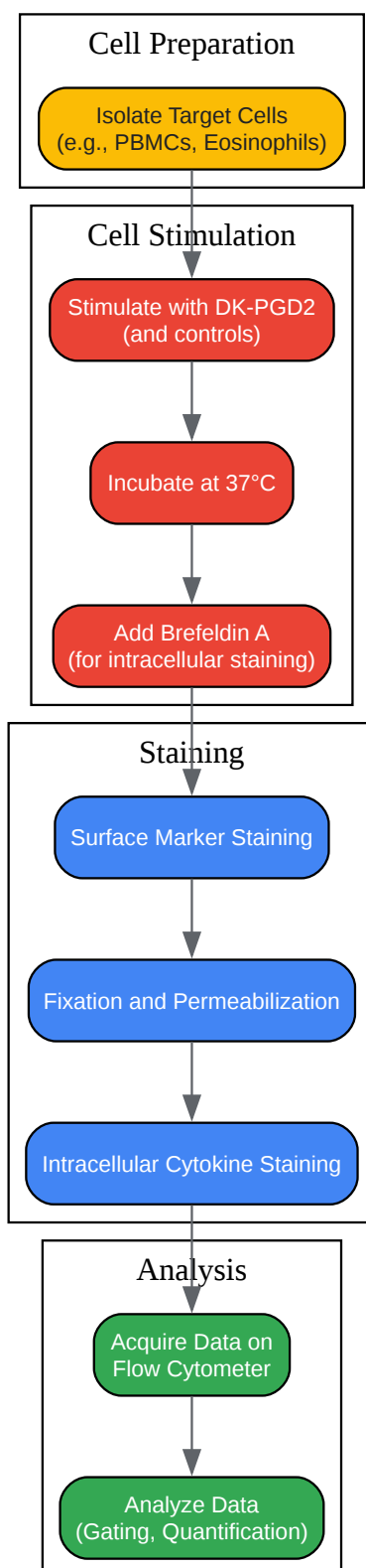
- Stimulated cells from Protocol 1 or 2
- FACS Staining Buffer (PBS with 1% BSA and 0.1% sodium azide)
- Fluorochrome-conjugated antibodies against cell surface markers (e.g., CD4, CXCR4 for Th2 cells; Siglec-8 for eosinophils) and activation markers (e.g., CD25, CD69, CD86).
- Fixation/Permeabilization Buffer (e.g., Cytofix/Cytoperm™ kit)
- Permeabilization/Wash Buffer
- Fluorochrome-conjugated antibodies against intracellular cytokines (e.g., IL-4, IL-5, IL-13)
- Isotype control antibodies

Procedure:

- Surface Staining:

- Resuspend the cell pellet in 100 μ L of FACS Staining Buffer containing the appropriate combination of fluorochrome-conjugated antibodies for cell surface markers.
- Incubate for 20-30 minutes at 4°C in the dark.
- Wash the cells with 2 mL of FACS Staining Buffer, centrifuge at 300 x g for 5 minutes, and discard the supernatant.
- Fixation and Permeabilization:
 - Resuspend the cell pellet in 250 μ L of Fixation/Permeabilization Buffer.
 - Incubate for 20 minutes at 4°C in the dark.
 - Wash the cells twice with 1 mL of Permeabilization/Wash Buffer. Centrifuge at 300 x g for 5 minutes and discard the supernatant after each wash.
- Intracellular Staining:
 - Resuspend the permeabilized cells in 100 μ L of Permeabilization/Wash Buffer containing the fluorochrome-conjugated antibodies for intracellular cytokines.
 - Incubate for 30 minutes at 4°C in the dark.
 - Wash the cells twice with 1 mL of Permeabilization/Wash Buffer.
- Final Resuspension: Resuspend the final cell pellet in 300-500 μ L of FACS Staining Buffer for flow cytometry analysis.

Experimental Workflow



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